

Technical Guide: Physical Properties & Characterization of 4-Nitrocyclohexanamine Hydrochloride

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Compound of Interest

Compound Name:	4-Nitrocyclohexanamine hydrochloride
CAS No.:	2344681-00-9
Cat. No.:	B2358308

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Executive Summary & Chemical Identity

4-Nitrocyclohexanamine hydrochloride is a bifunctional aliphatic cyclohexane derivative featuring a basic primary amine and an electron-withdrawing nitro group at the para (1,[1]4) position. Unlike its aromatic counterpart (4-nitroaniline), the cyclohexane scaffold introduces stereochemical complexity (cis/trans isomerism) and alters the basicity of the amine, making it a critical scaffold for investigating structure-activity relationships (SAR) in medicinal chemistry.

Nomenclature & Identifiers

Property	Detail
IUPAC Name	4-Nitrocyclohexan-1-amine hydrochloride
Common Synonyms	1-Amino-4-nitrocyclohexane HCl; 4-Nitrocyclohexylamine hydrochloride
CAS Number (Free Base)	123804-82-0
CAS Number (HCl Salt)	Not widely indexed; typically referenced via free base CAS
Molecular Formula	(Salt) / (Base)
Molecular Weight	180.63 g/mol (HCl Salt) / 144.17 g/mol (Base)
SMILES	<chem>Cl.NC1CCC(CC1)=O</chem>

Stereochemical Analysis: The Critical Variable

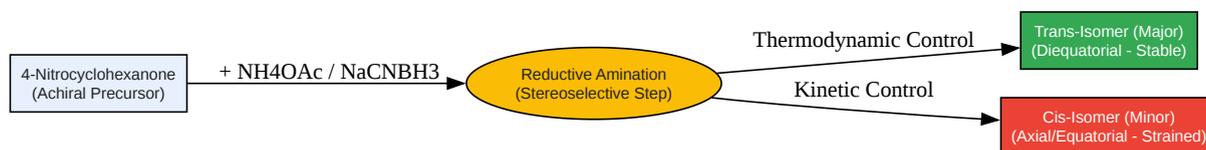
Unlike aromatic rings, the cyclohexane ring is not planar. The 1,4-substitution pattern creates two distinct diastereomers with significantly different physical properties. Understanding this stereochemistry is non-negotiable for successful isolation and utilization.

Conformation & Stability

- **Trans-Isomer:** The thermodynamically preferred isomer. In the chair conformation, both the amino group (or ammonium in the salt) and the nitro group can adopt the diequatorial (e,e) position, minimizing 1,3-diaxial interactions.
- **Cis-Isomer:** Requires one substituent to be axial and the other equatorial (a,e). This introduces steric strain, making the cis isomer generally less stable and more prone to conformational flipping.

Visualization of Stereochemistry

The following diagram illustrates the relationship between the synthesis precursor and the resulting stereoisomers.



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Figure 1: Stereochemical divergence during the synthesis of 4-Nitrocyclohexanamine.

Physical & Chemical Properties

Note: Specific experimental values for this intermediate are rare in open literature. The data below synthesizes calculated properties and trends from homologous cyclohexane derivatives.

Solid State Characteristics

- Appearance: White to off-white crystalline solid.
- Melting Point: The hydrochloride salt typically exhibits a high melting point with decomposition, estimated in the range of 180°C – 220°C. The free base would have a significantly lower melting point or exist as an oil.
- Hygroscopicity: As a primary amine hydrochloride, the compound is moderately hygroscopic. It must be stored in a desiccator to prevent deliquescence, which complicates precise weighing for stoichiometry.

Solution Properties

- Solubility:
 - Water: Highly soluble (>50 mg/mL) due to the ionic ammonium chloride moiety.
 - Methanol/Ethanol: Soluble.[2]
 - Dichloromethane/Ether: Insoluble (Salt form).
- Acidity (pKa):

- The pKa of the conjugate acid () is estimated at 9.0 – 9.5.
- Mechanism:[3][4][5][6] A typical cyclohexylamine has a pKa ~10.7. The 4-nitro group exerts a strong electron-withdrawing inductive effect (-I), pulling electron density through the sigma framework and lowering the pKa of the ammonium group by approximately 1.0–1.5 log units compared to the unsubstituted amine.

Synthesis & Production Protocol

The most robust route to **4-nitrocyclohexanamine hydrochloride** avoids the direct nitration of cyclohexylamine (which is hazardous and non-selective). Instead, it utilizes 4-nitrocyclohexanone as the key pivot point.

Recommended Synthetic Route: Reductive Amination

This protocol ensures the preservation of the nitro group while converting the ketone to an amine.

Reagents:

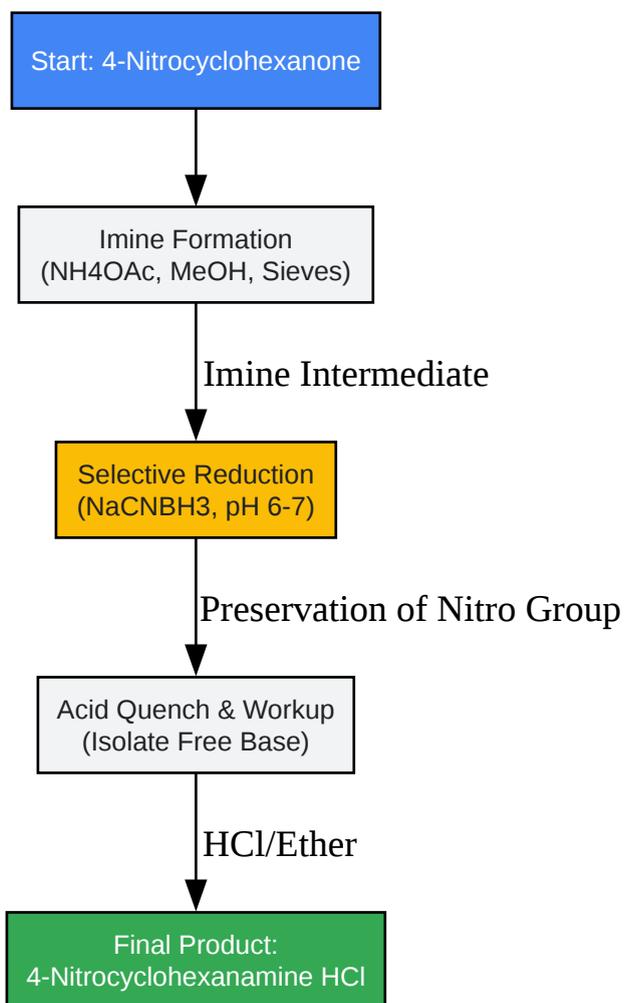
- Substrate: 4-Nitrocyclohexanone (CAS 327157-43-7).[1][7]
- Amine Source: Ammonium Acetate () (excess).
- Reducing Agent: Sodium Cyanoborohydride ().
 - Why:
is selective for the imine intermediate at pH 6–7 and will not reduce the nitro group (unlike or).

Step-by-Step Protocol:

- Imine Formation: Dissolve 4-nitrocyclohexanone (1.0 eq) and ammonium acetate (10.0 eq) in dry methanol. Add 3Å molecular sieves to absorb water and drive equilibrium. Stir at RT for 1-2 hours.
- Reduction: Cool to 0°C. Slowly add

(1.5 eq).
- Reaction: Allow to warm to RT and stir for 12–16 hours.
- Quench: Acidify with concentrated HCl to pH < 2 (destroys excess hydride and forms the salt).
- Workup: Evaporate methanol. Dissolve residue in water.[8] Wash with ether (removes unreacted ketone). Basify aqueous layer with NaOH to pH > 12. Extract free base into DCM.
- Salt Formation: Treat DCM layer with HCl in Dioxane/Ether to precipitate **4-Nitrocyclohexanamine Hydrochloride**.

Synthesis Workflow Diagram



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Figure 2: Selective reductive amination workflow to avoid nitro reduction.

Analytical Profiling

To validate the identity of the synthesized compound, the following analytical signals are diagnostic:

Method	Diagnostic Signal	Interpretation
¹ H NMR	3.0 - 3.5 ppm (Multiplet, 1H)	Methine proton at C1 (). Position varies by isomer (axial vs equatorial).
¹ H NMR	4.2 - 4.6 ppm (Multiplet, 1H)	Methine proton at C4 (). Deshielded by the nitro group.
IR Spectroscopy	1540 cm ⁻¹ , 1370 cm ⁻¹	Asymmetric and symmetric stretches of the nitro group.
IR Spectroscopy	2800 - 3200 cm ⁻¹	Broad ammonium () stretching band.
Mass Spectrometry	m/z = 145	Molecular ion of the free base.

Handling & Safety (SDS Highlights)

- **Acute Toxicity:** Like many aliphatic amines, this compound is likely an irritant to skin, eyes, and respiratory tracts.
- **Energetic Potential:** While not a high explosive, molecules containing nitro groups can be energetic. Avoid heating the dry solid above 100°C without thermal analysis (DSC).
- **Incompatibility:** Strong oxidizing agents, strong bases (liberates the volatile free base).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 14615296, 4-Nitrocyclohexanamine. Retrieved from [\[Link\]](#)
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